Biological Activity of 5-Methoxyquinolin-4-ol Derivatives

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Compound of Interest

Compound Name:	*5-Methoxyquinolin-4-ol*
CAS No.:	*1466525-83-6*
Cat. No.:	*B3021926*

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Content Type: Technical Guide / Whitepaper Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Executive Summary

The **5-methoxyquinolin-4-ol** scaffold represents a distinct subclass of the privileged quinoline heterocycle. While 4-quinolones (the tautomeric form) are historically renowned for their antimicrobial efficacy (e.g., fluoroquinolones), the introduction of a methoxy group at the C-5 position creates a unique steric and electronic profile. This modification mimics the core structure of potent natural alkaloids such as acronycine and skimmianine, shifting the pharmacological potential beyond simple antibiosis toward epigenetic modulation (EZH2 inhibition) and cytotoxic anticancer activity. This guide provides a technical analysis of the synthesis, structure-activity relationships (SAR), and biological mechanisms of these derivatives.

Chemical Foundation & Tautomerism

The Core Scaffold

The subject molecule exists in a dynamic tautomeric equilibrium between the enol form (4-hydroxyquinoline) and the keto form (4-quinolone). In polar solvents and physiological conditions, the 4-quinolone tautomer predominates, stabilized by vinylogous amide resonance.

- Nomenclature Note: While often referred to as "quinolin-4-ols" in synthetic literature (due to the aromatized pyridine ring in the enol form), biological interactions—particularly hydrogen bonding with DNA gyrase or kinases—often involve the carbonyl oxygen of the "one" form.

The 5-Methoxy Significance

The C-5 position is critical in Structure-Activity Relationship (SAR) studies:

- Steric Bulk: A 5-methoxy group projects into the binding pocket, distinct from the C-6 (fluoro) or C-7 (piperazinyl) positions typical of antibiotics like ciprofloxacin.
- Lipophilicity: It enhances membrane permeability compared to the 5-H or 5-OH analogues.
- Electronic Effect: The electron-donating methoxy group increases the electron density of the aromatic A-ring, potentially strengthening

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  stacking interactions with DNA base pairs or aromatic residues in protein active sites.

Chemical Synthesis: The Regioselectivity Challenge

Synthesizing **5-methoxyquinolin-4-ol** derivatives presents a classic regiochemical problem. The standard Gould-Jacobs reaction using 3-methoxyaniline yields a mixture of isomers.

The Isomer Problem

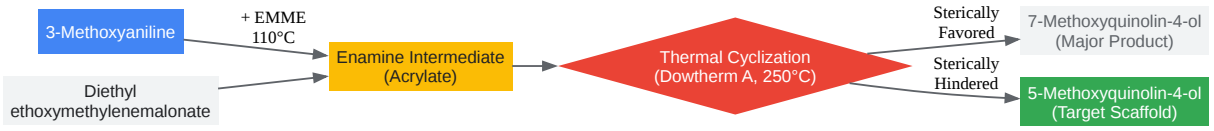
Cyclization of a meta-substituted aniline (3-methoxyaniline) can occur at two ortho positions:

- Path A (Sterically Favored): Cyclization at C-6 (para to the methoxy) yields the 7-methoxy isomer.
- Path B (Sterically Hindered): Cyclization at C-2 (ortho to the methoxy) yields the target 5-methoxy isomer.

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Technical Insight: The 7-methoxy isomer is thermodynamically favored. Accessing the 5-methoxy core often requires separation via fractional crystallization or chromatography, or the use of blocked precursors.

Visualization: Synthesis & Regioselectivity



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Figure 1: The Gould-Jacobs synthetic pathway illustrating the bifurcation into 5- and 7-methoxy isomers.

Pharmacological Profile[1][2][3]

Anticancer Activity (Cytotoxicity & Epigenetics)

Recent medicinal chemistry efforts have repositioned **5-methoxyquinolin-4-ol**s from antibiotics to anticancer agents.

- Mechanism 1: DNA Intercalation. The planar tricyclic nature (especially when fused or substituted with aromatic rings) allows intercalation between DNA base pairs. The 5-methoxy group acts as an "anchor," stabilizing the complex similar to the methoxy group in acronycine.

- Mechanism 2: EZH2 Inhibition. A specific derivative, 5-methoxy-2-(4-methyl-1,4-diazepan-1-yl)-N-(1-methylpiperidin-4-yl)quinolin-4-amine, has been identified as an inhibitor of EZH2 (Enhancer of Zeste Homologue 2).

  - Target: EZH2 methylates Histone H3 at Lysine 27 (H3K27me3), silencing tumor suppressor genes.

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- Effect: Inhibition reactivates these genes, inducing apoptosis in lymphoma and colon cancer lines.

Antimicrobial & Antitubercular Activity

While less potent than 6-fluoroquinolones, 5-methoxy derivatives retain activity against Mycobacterium tuberculosis.

- MOA: Inhibition of DNA Gyrase (Topoisomerase II).
- SAR Insight: The 5-methoxy group often reduces activity against Gram-negative bacteria (due to steric clash in the gyrase active site) but can enhance activity against Gram-positive strains and Mycobacteria by increasing lipophilicity (LogP).

Summary of Biological Data

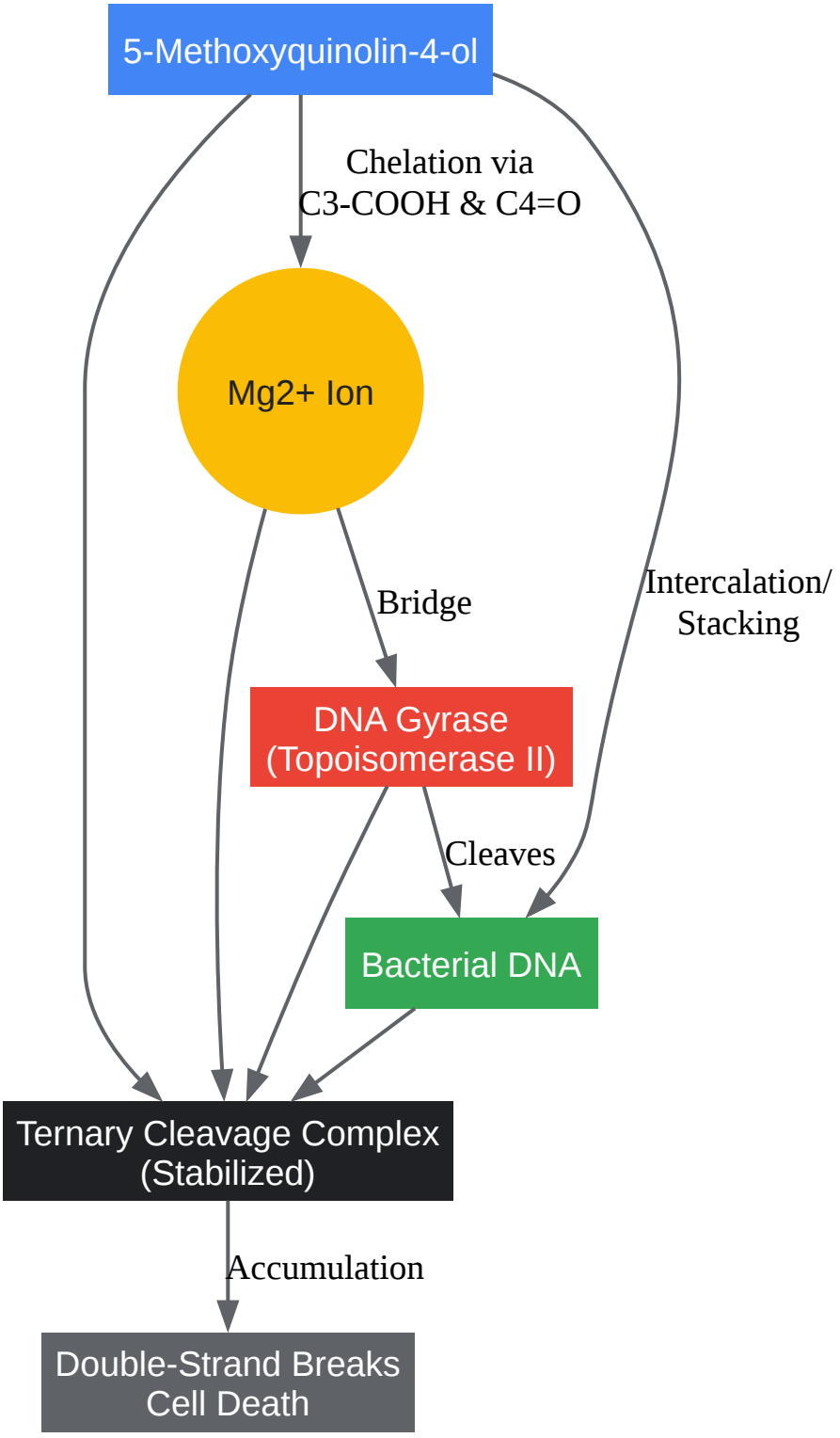
Derivative Class	Target / Assay	Key Potency Data	Mechanism
5-Methoxy-4-quinolone	HL60 (Leukemia)	IC50 = 17.7 µM	Truncated Acridone mimic / Intercalation
5-Methoxy-N-substituted	EZH2 Enzyme	IC50 = 1.2 µM	Epigenetic modulation (H3K27me3 reduction)
8-Methoxy-5-hydroxy	M. tuberculosis	MIC > 6.25 µg/mL	DNA Gyrase Inhibition (weak)
5-Methoxypsoralen	Phototoxicity	High DNA binding	Furocoumarin analog (UV-activated)

Mechanistic Pathways

Bacterial DNA Gyrase Inhibition

The quinolone core binds to the DNA-Gyrase cleavage complex. The C-3 carboxyl and C-4 carbonyl are essential for chelating the Mg^{2+} ion bridging the drug to the enzyme.

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Figure 2: Mechanism of Action for Quinolone-based Antimicrobials. The 5-methoxy group influences the "Intercalation/Stacking" step.

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Experimental Protocols

Synthesis of 5-Methoxy-4-hydroxyquinoline-3-carboxylate (Gould-Jacobs)

Note: This protocol produces a mixture. Separation is required.

- Condensation:
  - Mix 3-methoxyaniline (1 eq) and diethyl ethoxymethylenemalonate (EMME) (1.1 eq) in a round-bottom flask.
  - Heat to 110°C for 2 hours. Ethanol is evolved (use a Dean-Stark trap or open vessel with ventilation).
  - Cool to solidify the enamine intermediate. Recrystallize from ethanol.
- Cyclization (Critical Step):
  - Heat Dowtherm A (diphenyl ether/biphenyl mixture) to 250°C (reflux).
  - Slowly add the enamine solid to the boiling solvent. Caution: Rapid evolution of ethanol.
  - Reflux for 30–60 minutes.
  - Cool to room temperature. The product precipitates.[1][2]
- Isolation & Separation:
  - Filter the precipitate and wash with hexane (to remove Dowtherm A).
  - Purification: The solid is a mixture of 5- and 7-methoxy isomers.
  - Technique: Dissolve in hot glacial acetic acid. The 7-methoxy isomer is generally less soluble and crystallizes first upon cooling. The 5-methoxy isomer remains in the mother liquor or requires column chromatography (SiO_2, MeOH/DCM gradient) for isolation.

In Vitro Cytotoxicity Assay (MTT)

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Objective: Determine IC50 against cancer cell lines (e.g., HL60, HCT116).

- Seeding: Plate cells (5×10^3 cells/well) in 96-well plates containing RPMI-1640 medium. Incubate for 24h at 37°C/5% CO_2.
- Treatment: Dissolve the 5-methoxy derivative in DMSO (stock). Prepare serial dilutions in medium. Add to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48–72 hours.
- Labeling: Add 20 µL of MTT reagent (5 mg/mL in PBS) to each well. Incubate for 4 hours.
  - Mechanism:[3][2][4][5][6] Viable mitochondria reduce yellow MTT to purple formazan.
- Solubilization: Remove medium. Add 100 µL DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm using a microplate reader. Calculate IC50 using non-linear regression (GraphPad Prism).

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